Functional group analysis of 3-(4-Bromophenyl)-3-hydroxypropanenitrile

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Compound of Interest

Compound Name:	*3-(4-Bromophenyl)-3-hydroxypropanenitrile*
CAS No.:	*65984-59-0*
Cat. No.:	*B2983618*

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Functional Group Analysis: 3-(4-Bromophenyl)-3-hydroxypropanenitrile

Technical Guide for Drug Development & Synthetic Applications

Executive Summary & Structural Logic

3-(4-Bromophenyl)-3-hydroxypropanenitrile (CAS: 65984-59-0) represents a high-value "bifunctional scaffold" in medicinal chemistry.[1] It serves as a critical intermediate for synthesizing

-amino alcohols (e.g., fluoxetine analogs) and

-hydroxy acids.

Its utility stems from its orthogonal reactivity:

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- Aryl Bromide (Ar-Br): A handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).[1]
- -Hydroxy Nitrile Core: A masked

  -amino acid precursor.[1] The nitrile is easily reduced to an amine or hydrolyzed to an acid, while the hydroxyl group offers a site for stereochemical control.

This guide deconstructs the molecule's analytical signature and outlines a self-validating characterization workflow.

Spectroscopic Validation (The Fingerprint)

To validate the identity of this compound, one must look for specific "conflict signals" where functional groups interact electronically.

A. Infrared Spectroscopy (FT-IR)

Primary Identification Mode: Functional Group Verification[1]

The IR spectrum will display two competing dipole moments.[1]

- Hydroxyl (-OH): Broad band at 3400–3500 cm^{-1}.[1] Note: Intermolecular H-bonding often broadens this peak significantly in the neat liquid/solid state.
- Nitrile (-C≡N): Sharp, distinct peak at 2250 ± 10 cm^{-1}.[1] This is the diagnostic "silent region" signal.[1]
- Aromatic C-H: Weak stretches >3000 cm^{-1}.[1]
- Aryl Bromide: Fingerprint region bands (600–800 cm^{-1}) specific to para-substitution.[1]

B. Nuclear Magnetic Resonance (^{1}H-NMR)

Primary Identification Mode: Connectivity & Stereochemistry[1]

The aliphatic chain forms an ABX spin system due to the chiral center at C3, making the C2 protons diastereotopic (magnetically non-equivalent).

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Position	Proton Type	Shift (, ppm)	Multiplicity	Coupling Logic ( )
Ar-H	Aromatic (AA'BB')	7.40 – 7.55	Two Doublets	Para-substitution pattern. The Br-substituted protons are deshielded relative to unsubstituted phenyl.[1]
C3-H	Chiral Methine	4.95 – 5.10	dd or t	Coupled to the two non-equivalent C2 protons.[1]
C2-H	Methylene (to CN)	2.60 – 2.80	dd (AB of ABX)	Diastereotopic protons split by each other (Hz) and C3-H.
-OH	Hydroxyl	2.5 – 3.5	Broad singlet	Exchangeable with D_2O (disappears upon shake).[1]

C. Mass Spectrometry (GC-MS / LC-MS)

Primary Identification Mode: Isotopic Pattern Analysis

The bromine atom provides a definitive "smoking gun" in the mass spectrum.[1]

- Molecular Ion ( ): 225/227 Da.[1]

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- Isotope Pattern: A 1:1 ratio of peaks at

  225 (

  Br) and 227 (

  Br).[1]

- Fragmentation: Loss of

  (

) is a common pathway, leaving the stabilized oxonium ion of the bromobenzyl fragment.

Analytical Workflow: Purity & Chiral Resolution

For drug development, enantiomeric excess (ee) is as critical as chemical purity.[1] The following protocol ensures separation of the enantiomers and impurities (e.g., 4-bromobenzaldehyde starting material).

Protocol: Reverse-Phase Chiral HPLC Method

Objective: Quantify chemical purity and enantiomeric ratio.

- Column Selection: Chiralpak AD-H or OD-H (Amylose/Cellulose tris-carbamate derivatives).[1]
  - Reasoning: The hydroxyl group interacts via H-bonding with the carbamate stationary phase, essential for chiral recognition.
- Mobile Phase: Hexane : Isopropanol (90:10 v/v).[1]
  - Additives: 0.1% Trifluoroacetic acid (TFA) to sharpen the peak if the hydroxyl group causes tailing.[1]
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (Strong absorption by the p-bromophenyl chromophore).[1]
- Sample Prep: Dissolve 1 mg in 1 mL Isopropanol. Filter through 0.45 µm PTFE.[1]

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Self-Validating Check:

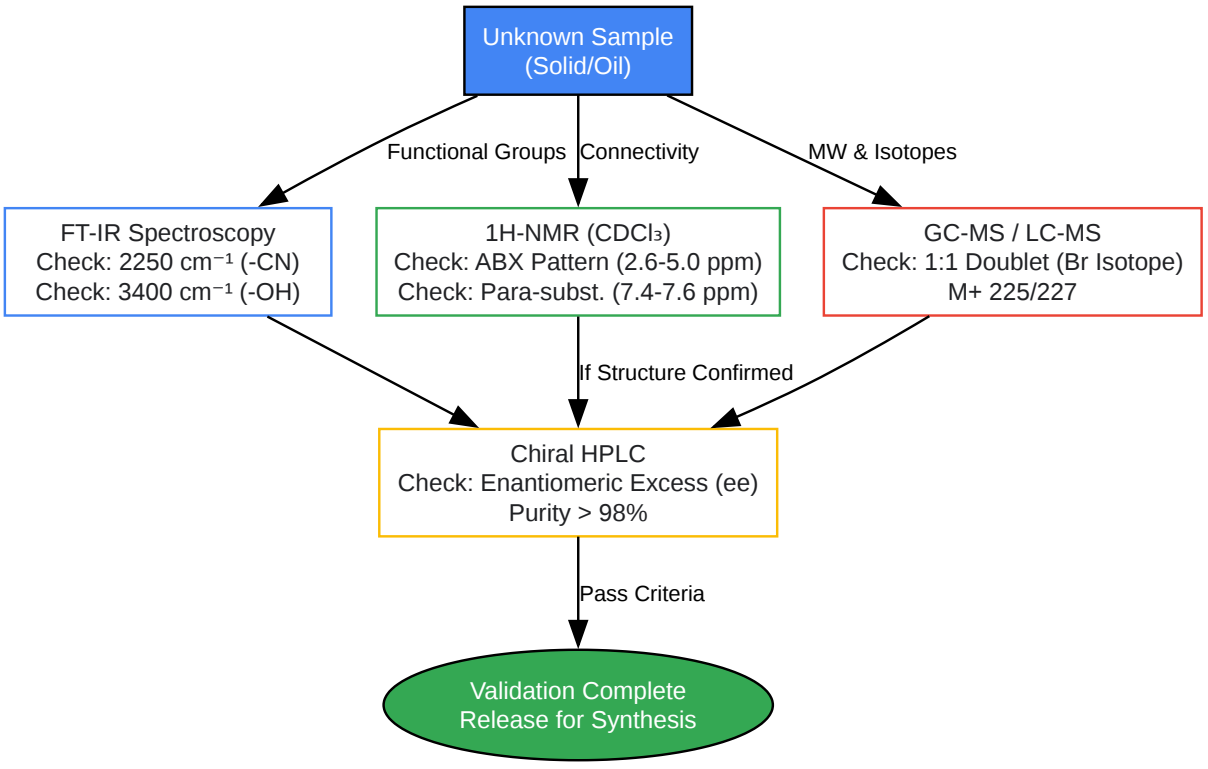
- Inject the racemate first to establish separation (

).[1]

- If the starting material (aldehyde) is present, it will elute near the solvent front (less polar than the alcohol).[1]

Visualization: Characterization Workflow

The following diagram illustrates the logical flow for validating the compound structure, moving from bulk properties to stereochemical specifics.



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Caption: Integrated analytical workflow for structural confirmation and purity assessment.

Synthetic Utility & Transformation Mapping

The value of **3-(4-Bromophenyl)-3-hydroxypropanenitrile** lies in its ability to undergo chemoselective transformations.[1]

Reactivity Map

- Nitrile Reduction:
  - Reagent:

    or

    .[1]
  - Product:

    -Amino alcohol (3-amino-1-(4-bromophenyl)propan-1-ol).[1]
  - Use: Precursor to serotonin reuptake inhibitors.[1]
- Hydrolysis:
  - Reagent:

    or

    .[1]
  - Product:

    -Hydroxy acid or Amide.[1]
- Suzuki Coupling:
  - Reagent:

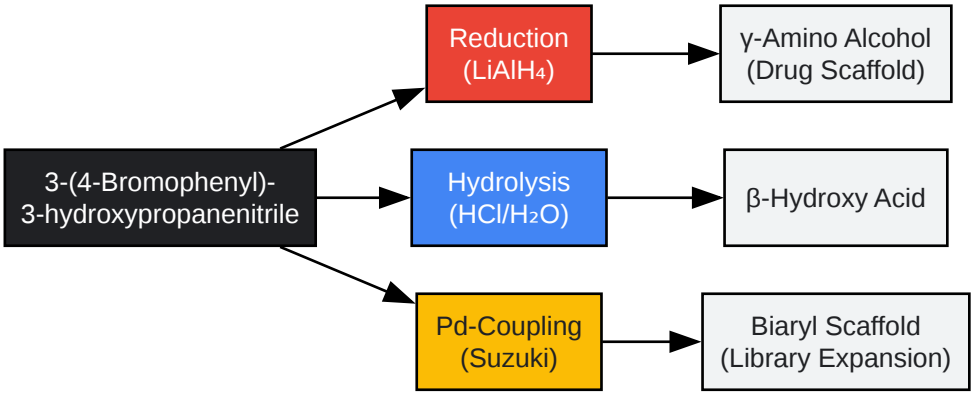
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- Product: Biaryl derivatives (retaining the hydroxy-nitrile tail).[1]
- Note: The -OH group usually does not require protection under mild Suzuki conditions.[1]



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Caption: Chemoselective transformation pathways for library generation.

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